

# physical and chemical properties of diammonium phosphite

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## Compound of Interest

Compound Name: *Diammonium phosphite*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Diammonium Phosphite**

## Introduction

**Diammonium phosphite**, with the chemical formula  $(\text{NH}_4)_2\text{HPO}_3$ , is an inorganic compound that serves various roles across different industries. It is the diammonium salt of phosphorous acid. This guide provides a comprehensive overview of its core physical and chemical properties, experimental protocols for its synthesis, and key chemical reactions, tailored for researchers, scientists, and professionals in drug development.

## Core Properties

**Diammonium phosphite** is identified by CAS numbers 22132-71-4 and 51503-61-8.<sup>[1]</sup> It is systematically known as phosphonic acid diammonium salt.<sup>[1]</sup>

## Physical Properties

**Diammonium phosphite** is a colorless, crystalline solid that is hygroscopic, meaning it readily absorbs moisture from the air.<sup>[2][3]</sup> This property requires careful handling and storage in dry, well-ventilated areas with tightly sealed containers.<sup>[4][5]</sup>

Table 1: Physical Properties of **Diammonium Phosphite**

Property	Value	Source
IUPAC Name	diazanium;dioxido(oxo)phosphanium	[1][6]
Molecular Formula	H <sub>9</sub> N <sub>2</sub> O <sub>3</sub> P (or (NH <sub>4</sub> ) <sub>2</sub> HPO <sub>3</sub> )	[4]
Molecular Weight	115.05 g/mol	[1][6]
Appearance	White or off-white crystalline solid	[2][3][4]
Melting Point	Decomposes at 155 °C	[2][7]
Density	1.619 g/cm <sup>3</sup> (anhydrous)	[2][7]
Solubility	Highly soluble in water.[1][2][3] Insoluble in alcohol.[7][8]	

| pH of Solution | 7.4 - 7.7 (5% solution) |[9] |

## Chemical Properties

**Diammonium phosphite** exhibits several key chemical behaviors, including thermal decomposition and reactivity as a reducing agent.

Table 2: Chemical Characteristics of **Diammonium Phosphite**

Property	Description	Source
Decomposition	Begins to decompose around 70 °C, releasing ammonia and forming monoammonium phosphate. At 155 °C, it emits toxic fumes of phosphorus oxides (POx) and nitrogen oxides (NOx). <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[10]</a>	
Stability	Hygroscopic; gradually loses ammonia when exposed to air at room temperature. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[10]</a>	

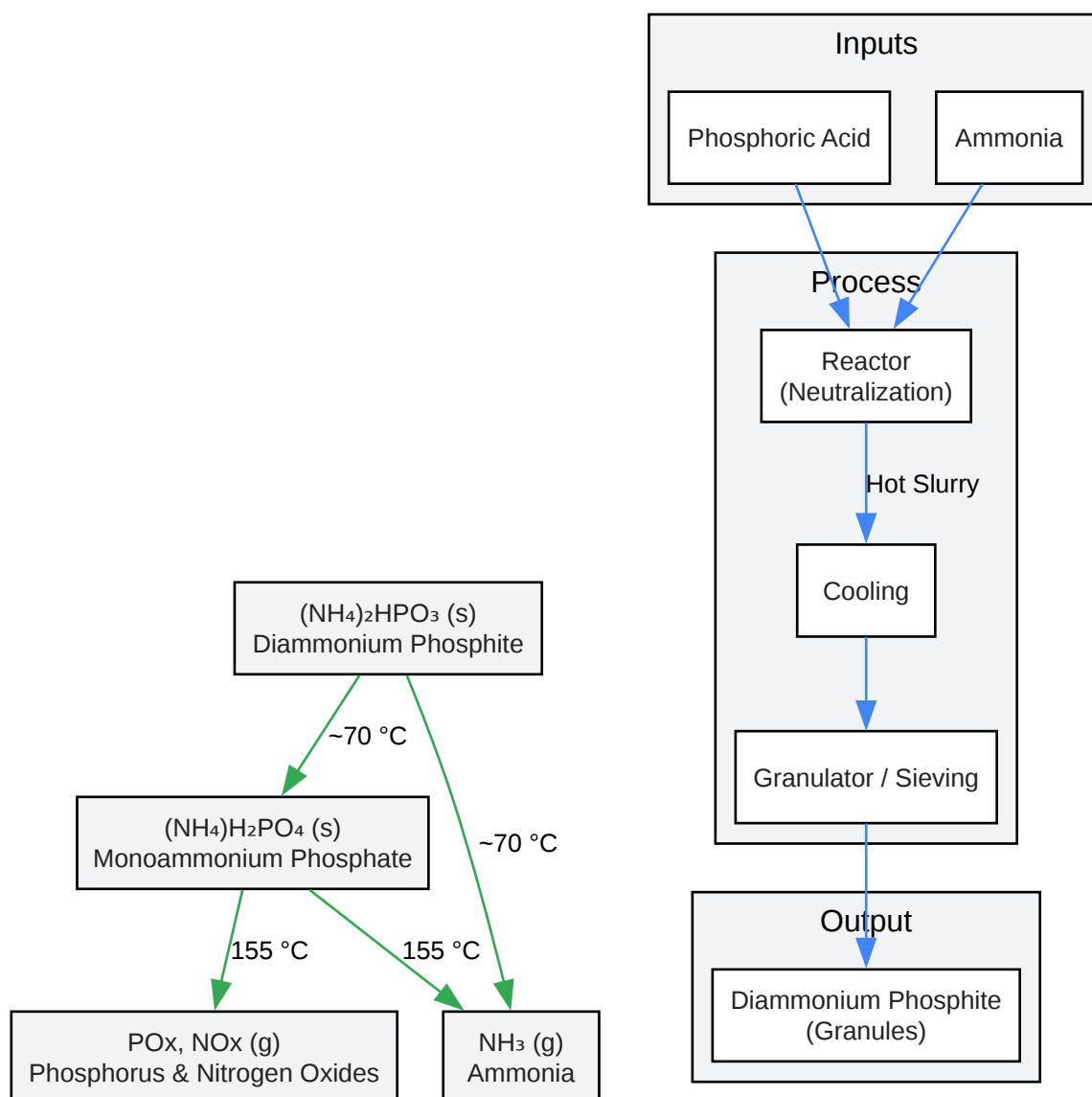
| Reactivity | Acts as a potent reducing agent in chemical synthesis.[\[2\]](#)[\[3\]](#)[\[11\]](#) It is incompatible with alkaline chemicals, as the ammonium ion converts to ammonia gas in high-pH environments.[\[10\]](#)[\[12\]](#) | |

## Chemical Reactions and Pathways

### Thermal Decomposition

The thermal decomposition of **diammonium phosphite** is a critical property, especially concerning its storage and handling. The process begins at relatively low temperatures and proceeds in stages.

The decomposition pathway can be visualized as follows:



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